

Lewis acidity of Niobium pentachloride explained

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Compound of Interest

Compound Name: *Niobium pentachloride*

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An In-depth Technical Guide to the Lewis Acidity of **Niobium Pentachloride**

Executive Summary: **Niobium pentachloride** (NbCl_5) is a highly reactive, hygroscopic crystalline solid that serves as a potent Lewis acid catalyst in a multitude of organic transformations.[1][2] Its strong electrophilic character, arising from the high oxidation state (+5) of the niobium center, makes it an effective promoter for reactions such as Friedel-Crafts acylations, Diels-Alder reactions, epoxide ring-opening, and various condensation and protection group chemistries.[2][3][4][5] This technical guide elucidates the structural and electronic origins of its Lewis acidity, provides a framework for its quantitative assessment, details its wide-ranging applications in synthesis, and furnishes specific experimental protocols for its use.

Introduction to Niobium Pentachloride

Niobium pentachloride, also known as columbium pentachloride, is an inorganic compound with the formula NbCl_5 . [6] It typically appears as yellow monoclinic crystals and is highly sensitive to moisture, hydrolyzing in air to form niobium oxychloride (NbOCl_3) and subsequently niobium pentoxide (Nb_2O_5). [3][7] Due to this reactivity, it must be handled under inert atmospheric conditions. In the solid state, NbCl_5 exists as a chloro-bridged dimer ($\text{Nb}_2\text{Cl}_{10}$), in which each niobium atom is in a distorted octahedral coordination environment. [3][7] This dimeric structure is isostructural with the pentachlorides and pentabromides of niobium and tantalum. [7]

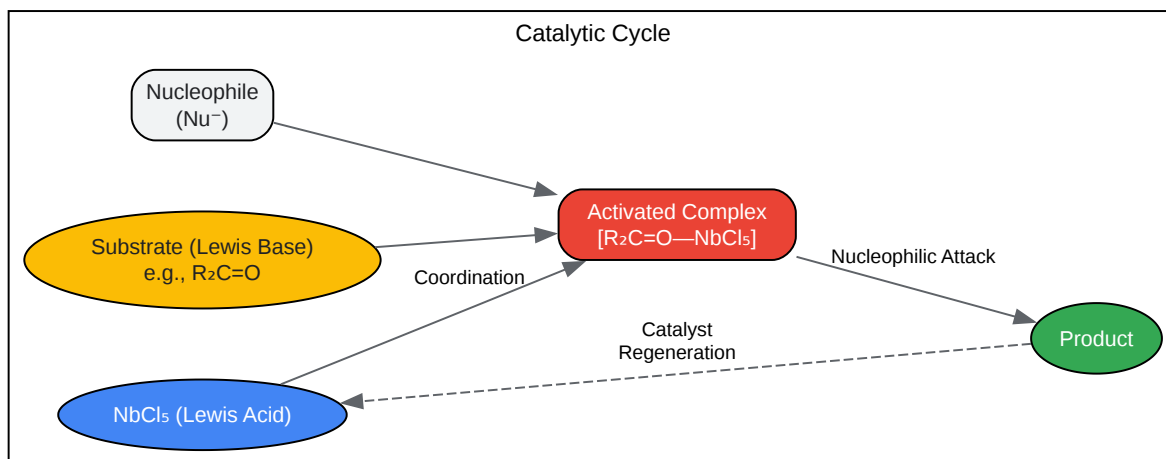
Table 1: Physical and Chemical Properties of **Niobium Pentachloride**

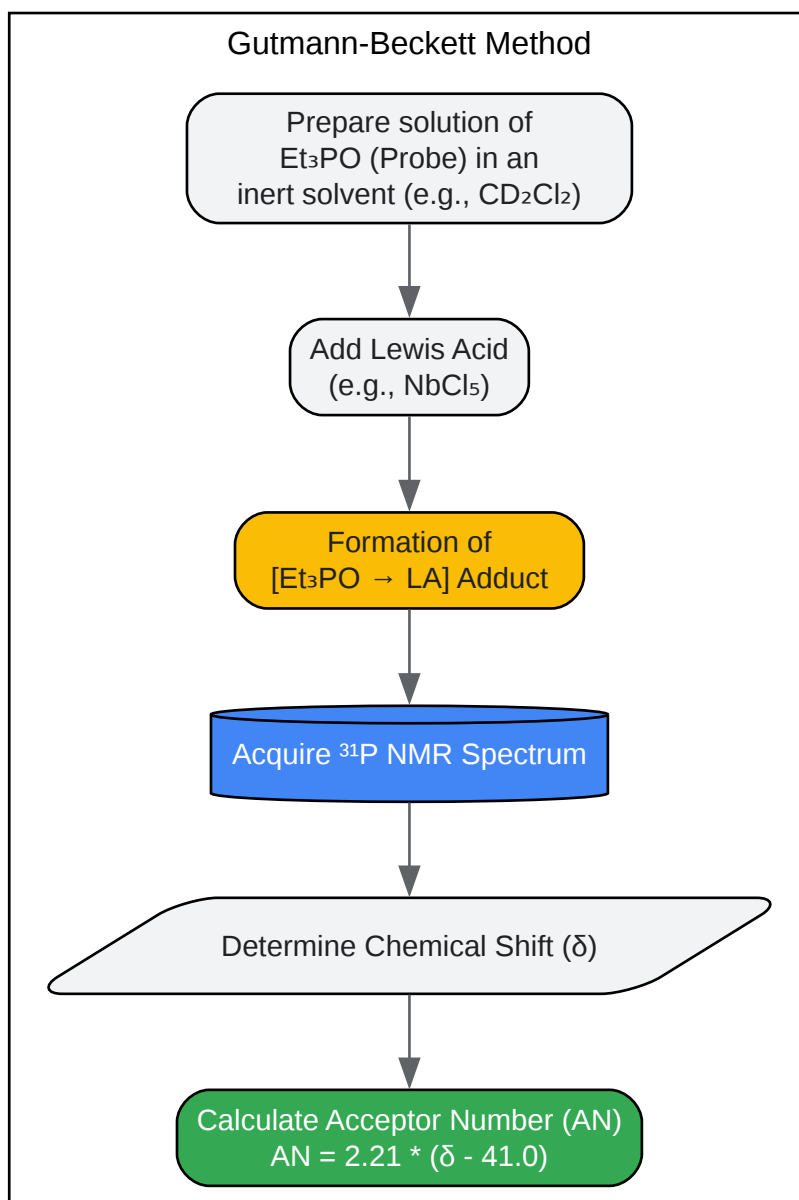
Property	Value	Reference(s)
Chemical Formula	NbCl ₅	[2]
Molar Mass	270.17 g/mol	[7]
Appearance	Yellow crystalline solid	[7]
Density	2.75 g/cm ³	[7]
Melting Point	204.7 °C (400.5 °F; 477.8 K)	[7]
Boiling Point	248.2 °C (478.8 °F; 521.3 K)	[7]
Solubility	Decomposes in water. Soluble in HCl, chloroform, CCl ₄ , alcohol.	[5][7]
CAS Number	10026-12-7	[2]

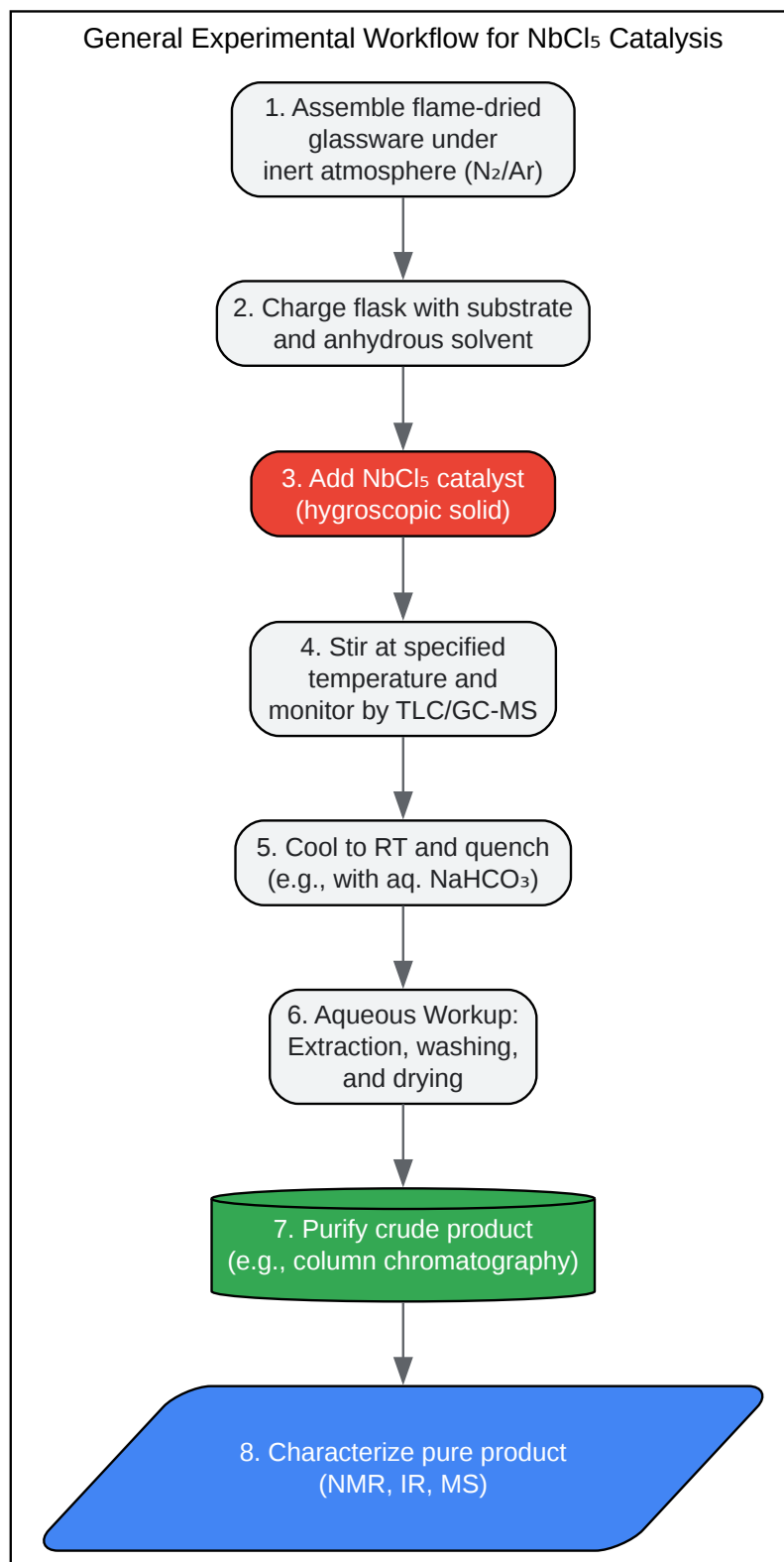
The Core of Lewis Acidity in NbCl₅

The Lewis acidity of **niobium pentachloride** is a direct consequence of the electronic configuration of the niobium atom. In its +5 oxidation state, the niobium center is highly electron-deficient, creating a low-lying unoccupied orbital that can readily accept an electron pair from a Lewis base. This interaction activates the Lewis base, making it more susceptible to nucleophilic attack or other transformations.

In solution or during a reaction, the chloro-bridges of the Nb₂Cl₁₀ dimer can be cleaved by a Lewis basic substrate (e.g., a carbonyl oxygen, an ether, or a nitrile), leading to the formation of a monomeric NbCl₅-substrate adduct. This coordination polarizes the bonds within the substrate, thereby catalyzing the desired reaction.







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